

Essential Guide to the Safe Disposal of **tert-Butyl 2-bromonicotinate**

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Compound of Interest

Compound Name: *tert-Butyl 2-bromonicotinate*

Cat. No.: B064581

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This document provides crucial safety and logistical information for the proper disposal of **tert-Butyl 2-bromonicotinate** (CAS No. 168629-64-9). The following procedures are compiled to ensure the safe handling and disposal of this compound, protecting both laboratory personnel and the environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **tert-Butyl 2-bromonicotinate** was not publicly available at the time of this writing. The following guidance is based on the safety data for closely related isomers, including *tert-Butyl 5-bromonicotinate* and *tert-Butyl 6-bromonicotinate*. It is imperative to treat **tert-Butyl 2-bromonicotinate** with the same level of caution as these analogs and to consult with your institution's Environmental Health and Safety (EHS) department for site-specific protocols.

Summary of Potential Hazards and Key Safety Data

Based on analogous compounds, **tert-Butyl 2-bromonicotinate** is anticipated to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation. The following table summarizes the expected hazard classifications.

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Operational Disposal Plan: A Step-by-Step Protocol

This protocol provides a direct, procedural guide for the disposal of **tert-Butyl 2-bromonicotinate** waste.

Personal Protective Equipment (PPE)

Before handling the compound or its waste, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If significant aerosolization or dusting is possible, a NIOSH-approved respirator may be necessary.

Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions.

- Do not mix **tert-Butyl 2-bromonicotinate** waste with other chemical waste streams unless explicitly permitted by your EHS department.

- Solid Waste: Collect all contaminated solid materials (e.g., weighing paper, pipette tips, contaminated gloves) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **tert-Butyl 2-bromonicotinate** in a separate, leak-proof, and chemically compatible hazardous waste container.

Waste Container Labeling

Accurate labeling is essential for safe storage and disposal.

- Clearly label all waste containers with:
 - The full chemical name: "**tert-Butyl 2-bromonicotinate**"
 - The CAS Number: "168629-64-9"
 - Appropriate hazard pictograms (e.g., "Harmful," "Irritant").
 - The date when waste was first added to the container.

Temporary Storage

Store waste containers in a designated satellite accumulation area that is:

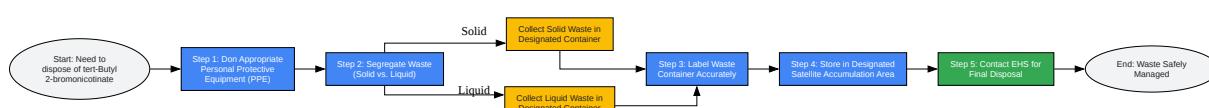
- Secure and accessible only to authorized personnel.
- Well-ventilated.
- Away from drains, heat, and sources of ignition.

Final Disposal

- Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Provide all necessary documentation, including the chemical name and any available hazard information.

Logical Workflow for Disposal Decision-Making

The following diagram illustrates the decision-making process for the safe disposal of **tert-Butyl 2-bromonicotinate**.



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